

Comprehensive Safety and Handling Guide for Azaperone

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Compound of Interest

Compound Name: Azaperone

Cat. No.: B1665921

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For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **Azaperone**, a butyrophenone neuroleptic agent. The following procedural steps and data are compiled to ensure user safety and proper management of this substance in a laboratory setting.

Hazard Identification and Classification

Azaperone is classified as a hazardous substance. It is toxic if swallowed or in contact with skin and may cause drowsiness or dizziness.[1]

Hazard Statements:

- H301: Toxic if swallowed.[2][3]
- H311: Toxic in contact with skin.[1]
- H336: May cause drowsiness or dizziness.[1]
- H402: Harmful to aquatic life.[1]
- H410: Very toxic to aquatic life with long lasting effects.[4]

People with a known hypersensitivity to **Azaperone** should avoid any contact with the product.
[5][6][7]

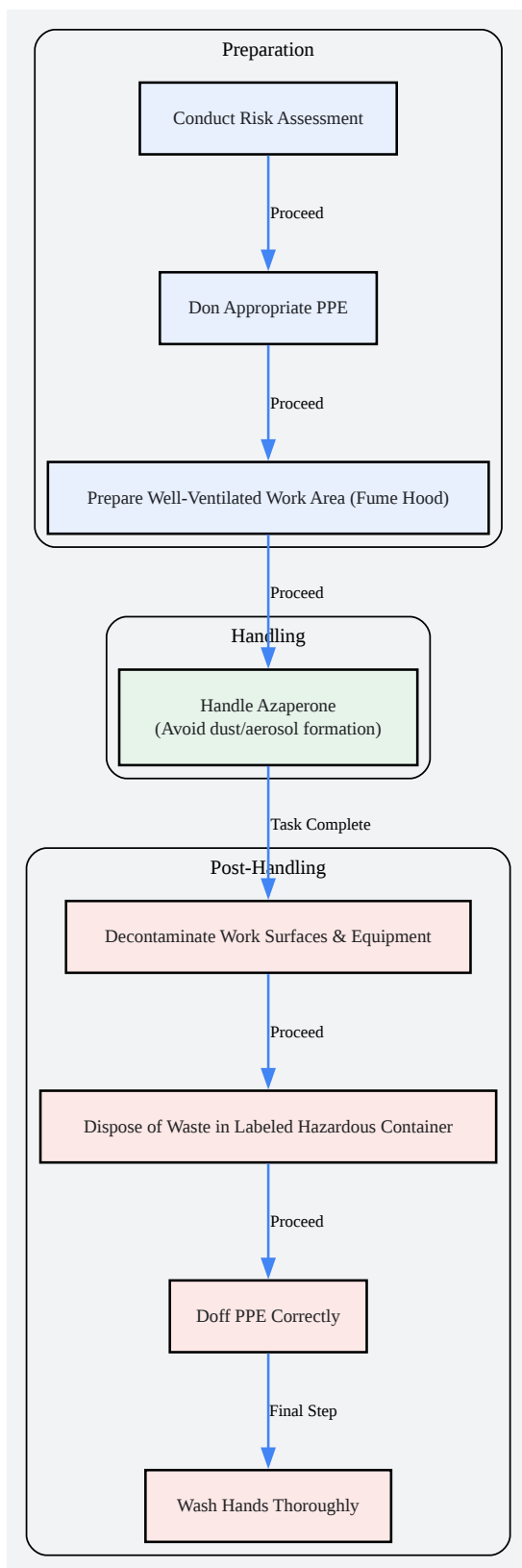
Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment to be used when handling **Azaperone** to minimize exposure and ensure personal safety.^[8]

Protection Type	Specific Recommendations	Relevant Standards
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US) ^[2] ^[8]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Fire/flame resistant and impervious clothing.	EU Directive 89/686/EEC, EN 374 ^[2] ^[8]
Respiratory Protection	For small-scale laboratory use, a half mask with a particle filter is recommended. If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.	EN 143, EN 149:2001 ^[3] ^[8]

Operational Plan: Safe Handling Procedure

A systematic approach to handling **Azaperone** is crucial to mitigate risks. The following workflow outlines the procedural steps for safe handling in a laboratory environment.



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Procedural workflow for the safe handling of **Azaperone**.

Engineering Controls & Work Environment:

- Ventilation: Always handle **Azaperone** in a well-ventilated area.^[2]^[8] The use of a chemical fume hood is strongly recommended to prevent the formation and inhalation of dust and aerosols.^[8]
- Emergency Equipment: An emergency eye wash station and safety shower must be readily accessible in the immediate vicinity of the handling area.^[8]

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

Emergency Situation	First-Aid Measures
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor.[2]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Immediately call a Poison Control Center or doctor.[2]
Inhalation	Move the exposed person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if irritation or symptoms persist.[9]
Spill	Evacuate personnel to a safe area. Ensure adequate ventilation and remove all sources of ignition. Use personal protective equipment, including chemical impermeable gloves. Prevent further leakage if safe to do so. Collect the spillage and place it in a suitable, closed container for disposal.[2]
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[2] Wear a self-contained breathing apparatus for firefighting if necessary.[2]

Disposal Plan

Proper disposal of **Azaperone** and any contaminated materials is essential to prevent environmental contamination.

- Waste Collection: All waste materials, including unused **Azaperone**, contaminated PPE (such as gloves), and cleaning materials, must be collected in a designated and clearly labeled hazardous waste container.[8]

- Disposal Regulations: Dispose of the contents and container in accordance with local, regional, and national regulations. Discharge into the environment must be avoided.[2]

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